

Comparative Analysis of Gene Expression Profiles Induced by Taxane-Class Anticancer Agents

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Compound of Interest

Compound Name: 2,7-Dideacetoxytaxinine J

Cat. No.: B15590338

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the gene expression profiles in human breast cancer cell lines treated with taxane-class microtubule-stabilizing agents. Due to the limited availability of public data on **2,7-Dideacetoxytaxinine J**, this document focuses on the well-characterized taxanes, Paclitaxel and Docetaxel, to establish a baseline for the anticipated cellular and molecular responses to this class of compounds. The information presented is compiled from multiple studies on the MCF-7 (estrogen receptor-positive) and MDA-MB-231 (triple-negative) breast cancer cell lines.

Executive Summary

Taxanes are a critical class of chemotherapeutic agents that function by stabilizing microtubules, leading to cell cycle arrest, primarily in the G2/M phase, and subsequent induction of apoptosis or mitotic catastrophe. Gene expression analyses of breast cancer cells treated with Paclitaxel and Docetaxel reveal a complex landscape of transcriptional changes. These changes are centered around key cellular processes including cell cycle regulation,

apoptosis, microtubule dynamics, and drug resistance. This guide synthesizes these findings to provide a framework for evaluating novel taxane derivatives like **2,7-Dideacetoxytaxinine J**.

Comparative Gene Expression Profiles

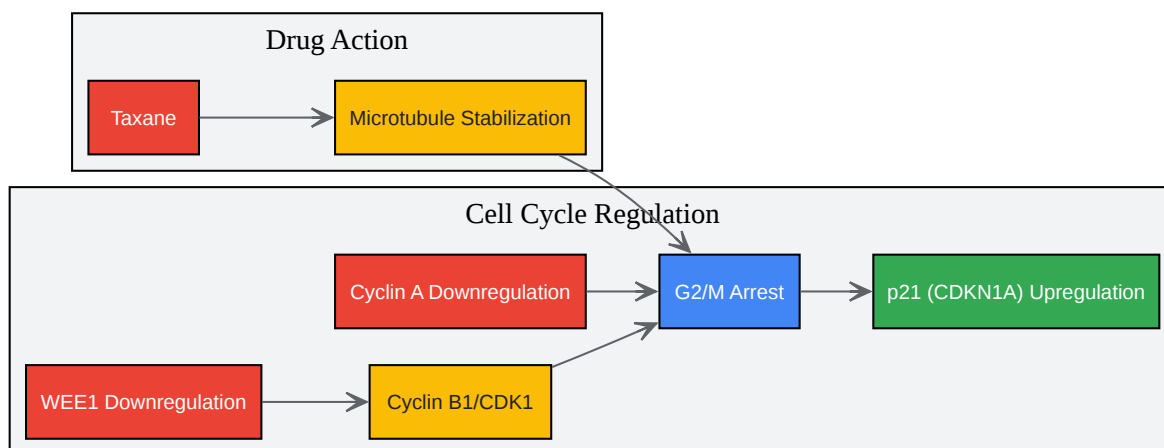
The following table summarizes the typical changes in the expression of key genes in MCF-7 and MDA-MB-231 breast cancer cells following treatment with taxanes like Paclitaxel and Docetaxel. These genes are representative of the major pathways affected by this class of drugs.

Gene	Function	Cell Line	Typical Expression Change with Taxane Treatment	References
CDKN1A (p21)	Cyclin-dependent kinase inhibitor, cell cycle arrest	MCF-7, MDA-MB-231	Upregulated	[1] [2]
CCNA2	Cyclin A2, G2/M transition	MCF-7	Downregulated	[2] [3]
CCNB1	Cyclin B1, G2/M transition	MCF-7	Downregulated	[2]
WEE1	G2/M checkpoint kinase	MCF-7, MDA-MB-231	Downregulated	[2]
BAX	Pro-apoptotic Bcl-2 family member	MCF-7	Upregulated	[4] [5]
BCL2	Anti-apoptotic Bcl-2 family member	MCF-7	Downregulated	[4] [5]
CASP3	Executioner caspase in apoptosis	MCF-7	Upregulated	[5]
CASP7	Executioner caspase in apoptosis	SK-BR-3, MCF-7, T47D	Activated	[6]
CASP8	Initiator caspase in apoptosis	MCF-7	Upregulated	[5]
CASP9	Initiator caspase in apoptosis	MCF-7	Upregulated	[5]

ABCB1 (MDR1)	Multidrug resistance transporter	MDA-MB-231/Doc-resistant	Upregulated in resistant cells	[7]
FOXO3a	Forkhead box protein O3a, apoptosis	MCF-7	Upregulated and phosphorylated	[8]
SIX1	Transcription factor, proliferation	MCF-7/Paclitaxel-resistant	Upregulated in resistant cells	[4]

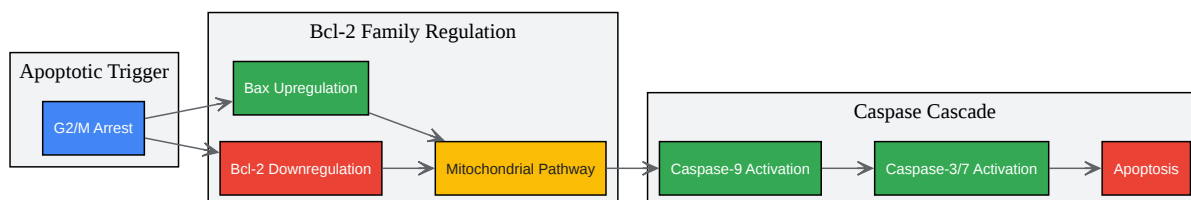
Signaling Pathways and Experimental Workflow

To visualize the molecular mechanisms and experimental procedures discussed, the following diagrams are provided in the DOT language for Graphviz.



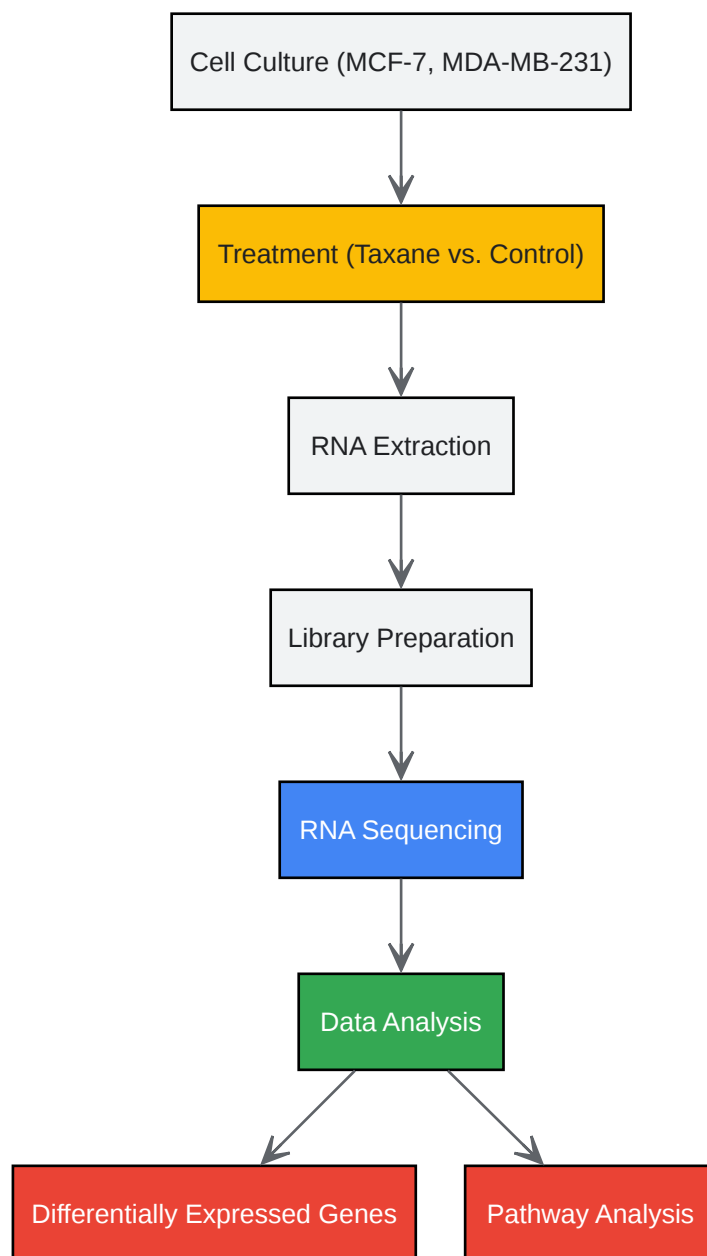
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Taxane-induced G2/M cell cycle arrest pathway.



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Taxane-induced apoptosis signaling pathway.



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